Application Notes and Protocols: Dyeing Kinetics of Disperse Red 153 on Polyamide Fibers

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Compound of Interest	
Compound Name:	Disperse Red 153
Cat. No.:	B13743713

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Introduction

Disperse Red 153, a monoazo disperse dye, is utilized in the coloration of synthetic fibers, including polyamide (nylon). The dyeing of polyamide fibers with disperse dyes is a complex process governed by the principles of kinetics and thermodynamics. This document provides detailed application notes and experimental protocols for studying the dyeing kinetics of **Disperse Red 153** on polyamide fibers. The interaction between the non-ionic dye molecules and the hydrophobic fiber involves adsorption of the dye onto the fiber surface followed by diffusion into the amorphous regions of the polymer matrix. The rate and extent of dyeing are significantly influenced by process parameters such as temperature, time, pH, and dye concentration. Understanding these kinetic parameters is crucial for optimizing the dyeing process to achieve desired color depth, levelness, and fastness properties.

Data Presentation

The following tables summarize representative quantitative data for the dyeing kinetics of a typical monoazo disperse dye, similar in properties to **Disperse Red 153**, on polyamide 6 fibers. This data is illustrative and serves as a baseline for experimental design and comparison.

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Table 1: Effect of Temperature on Dye Exhaustion (%)

Time (min)	80°C	90°C	100°C
15	35.2	45.8	60.5
30	50.1	62.3	78.9
45	60.8	75.1	88.2
60	68.5	82.4	92.1
90	75.3	88.9	95.3
120	78.1	91.2	96.5

Table 2: Kinetic and Thermodynamic Parameters at Different Temperatures

Temperature (°C)	Rate Constant (k) (min^{-1})	Half-dyeing Time (t$_{1/2}$) (min)	Diffusion Coefficient (D) (cm^2/s)
80	0.018	38.5	1.5×10^{-10}
90	0.029	23.9	2.8×10^{-10}
100	0.045	15.4	5.1×10^{-10}

Table 3: Adsorption Isotherm Parameters for Dyeing at 100°C

Isotherm Model	Parameters	Value	R²
Langmuir	q_m (mg/g)	25.8	0.992
K_l (L/mg)	0.15		
Freundlich	K_F (mg/g)(L/mg)$^{1/n}$	5.4	0.978
n	2.1		

Experimental Protocols

Protocol 1: Determination of Dye Exhaustion Rate

Objective: To measure the rate of dye uptake by polyamide fibers at different temperatures.

Materials:

- Polyamide 6 fabric (scoured and dried)

- **Disperse Red 153** (commercial grade)

- Dispersing agent (e.g., sodium lignosulfonate)

- Acetic acid

- Sodium acetate

- Distilled water

- Laboratory dyeing machine (e.g., shaking water bath or glycerin bath dyer)

- Spectrophotometer

Procedure:

- Dye Bath Preparation:

  - Prepare a stock solution of **Disperse Red 153** (e.g., 1 g/L) by pasting the dye with a small amount of dispersing agent and then adding hot water.

  - For each experiment, prepare a dyebath with a specific concentration of the dye (e.g., 2% on weight of fabric, owf), a dispersing agent (e.g., 1 g/L), and a buffer solution (e.g., acetic acid and sodium acetate) to maintain a pH of 4.5-5.5.[1]

  - Maintain a liquor ratio of 50:1.

- Dyeing Process:

- Accurately weigh a sample of polyamide fabric (e.g., 2 g).

- Place the fabric sample in the dyebath at an initial temperature of 40°C.

- Raise the temperature of the dyebath to the desired experimental temperature (e.g., 80°C, 90°C, or 100°C) at a rate of 2°C/min.[2]

- Start the timer once the desired temperature is reached.

- Sample Collection and Analysis:

  - At regular time intervals (e.g., 15, 30, 45, 60, 90, and 120 minutes), withdraw a small aliquot (e.g., 2 mL) of the dyebath.

  - Measure the absorbance of the withdrawn sample at the wavelength of maximum absorbance (λmax) for **Disperse Red 153** using a spectrophotometer.

  - Calculate the concentration of the dye remaining in the dyebath using a pre-determined calibration curve.

- Calculation of Dye Exhaustion:

  - The percentage of dye exhaustion (E%) at each time point is calculated using the following formula: $E\% = [(C_0 - C_t) / C_0] \times 100$ Where:

    - C_0 is the initial concentration of the dye in the dyebath.

    - C_t is the concentration of the dye in the dyebath at time t.

Protocol 2: Determination of Adsorption Isotherms

Objective: To determine the equilibrium relationship between the concentration of the dye in the dyebath and the amount of dye adsorbed on the fiber at a constant temperature.

Materials:

- Same as Protocol 1.

Procedure:

- Dye Bath Preparation:

  - Prepare a series of dyebaths with varying initial concentrations of **Disperse Red 153** (e.g., 0.5, 1.0, 1.5, 2.0, 2.5, and 3.0 g/L).

  - Maintain a constant pH (4.5-5.5), liquor ratio (50:1), and concentration of dispersing agent (1 g/L) for all dyebaths.

- Dyeing to Equilibrium:

  - Introduce accurately weighed polyamide fabric samples into each dyebath.

  - Conduct the dyeing process at a constant temperature (e.g., 100°C) for a sufficient duration to ensure equilibrium is reached (e.g., 120 minutes or longer, as determined from kinetic studies).

- Analysis:

  - After dyeing, measure the final concentration of the dye remaining in each dyebath (C_e) using a spectrophotometer.

  - Calculate the amount of dye adsorbed by the fiber at equilibrium (q_e in mg/g) using the following formula: $q_e = [(C_0 - C_e) \times V] / W$ Where:

    - C_0 is the initial dye concentration (mg/L).

    - C_e is the equilibrium dye concentration (mg/L).

    - V is the volume of the dyebath (L).

    - W is the weight of the fabric sample (g).

- Isotherm Modeling:

  - Plot q_e versus C_e to obtain the adsorption isotherm.

  - Fit the experimental data to various isotherm models, such as the Langmuir and Freundlich models, to determine the adsorption parameters. The Langmuir model is often
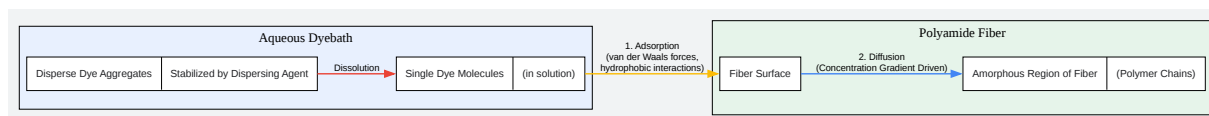
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suitable for disperse dye adsorption on polyamide.[3][4][5]

Mandatory Visualizations
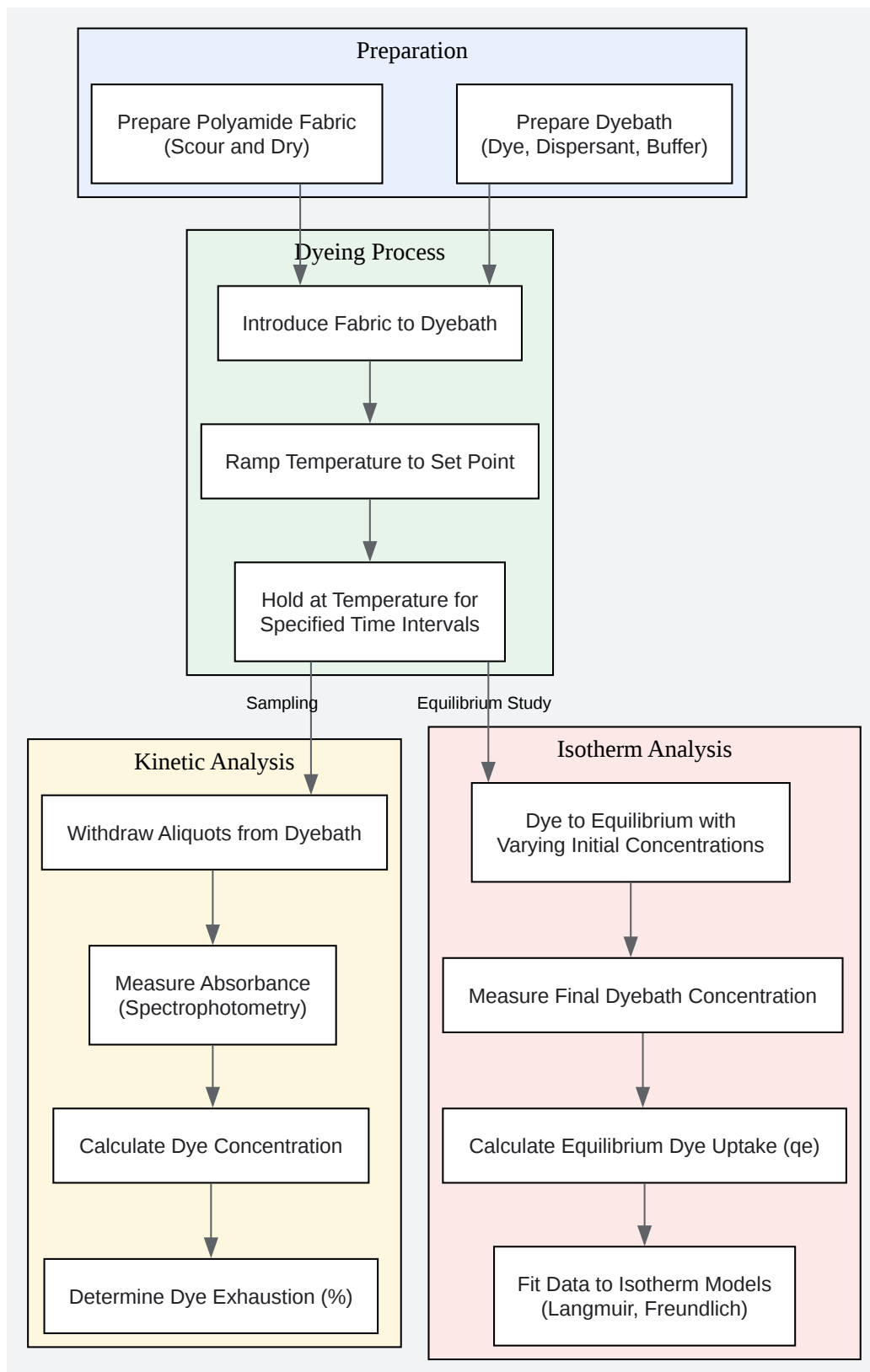
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Experimental workflow for studying dyeing kinetics.

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Mechanism of **Disperse Red 153** interaction with polyamide fiber.

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